

A Comprehensive Technical Guide to the Solubility of Hydrocinnamaldehyde

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Compound of Interest

Compound Name: *Hydrocinnamaldehyde*

Cat. No.: *B1666312*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **hydrocinnamaldehyde** in various solvents. The information is tailored for professionals in research, scientific, and drug development fields, offering a compilation of available data, detailed experimental protocols for solubility determination, and visualizations to aid in understanding the underlying principles.

Quantitative Solubility Data

Hydrocinnamaldehyde, also known as 3-phenylpropanal, is a versatile organic compound with applications in the fragrance, food, and pharmaceutical industries. Its solubility is a critical parameter for formulation, synthesis, and biological studies. The following table summarizes the available quantitative and qualitative solubility data for **hydrocinnamaldehyde** in a range of common solvents.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Water	H ₂ O	0.56 g/L[1][2]	25 (estimated)[1]	<p>Conflicting data exists, with some sources citing significantly lower solubility (e.g., 0.74 mg/L).</p> <p>This discrepancy may be due to different experimental conditions or prediction models.</p>
Ethanol	C ₂ H ₅ OH	Miscible[3]	Not Specified	<p>"Miscible" indicates that hydrocinnamaldehyde and ethanol are soluble in each other in all proportions.</p>

Methanol	CH ₃ OH	Soluble	Not Specified	While specific quantitative data is not readily available, hydrocinnamaldehyde is expected to be readily soluble in methanol due to its miscibility with ethanol and the similar polar nature of the solvents.
Acetone	C ₃ H ₆ O	Soluble	Not Specified	As a common organic solvent, acetone is expected to readily dissolve hydrocinnamaldehyde.
Dichloromethane	CH ₂ Cl ₂	Miscible	Not Specified	Hydrocinnamaldehyde is reported to be miscible with dichloromethane.
Chloroform	CHCl ₃	Soluble ^[4]	Not Specified	Hydrocinnamaldehyde is soluble in chloroform.
Ethyl Acetate	C ₄ H ₈ O ₂	Miscible	Not Specified	Hydrocinnamaldehyde is reported to be miscible with ethyl acetate.

Oils (general)

Not Applicable

Soluble[3]

Not Specified

The lipophilic nature of the phenylpropyl group contributes to its solubility in nonpolar oils.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for the reliable application of **hydrocinnamaldehyde**. The following are detailed methodologies for key experiments to determine the solubility of a liquid compound like **hydrocinnamaldehyde** in various solvents. These protocols are based on established scientific principles and guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development).

Determination of Water Solubility (Flask Method - adapted from OECD Guideline 105)

This method is suitable for determining the solubility of substances in water and can be adapted for other solvents.

Principle: A saturated solution of **hydrocinnamaldehyde** in water is prepared by stirring an excess amount of the solute in the solvent at a constant temperature until equilibrium is reached. The concentration of **hydrocinnamaldehyde** in the aqueous phase is then determined analytically.

Apparatus:

- Constant temperature water bath or incubator
- Magnetic stirrer and stir bars
- Glass flasks with stoppers
- Centrifuge and centrifuge tubes (optional)
- Syringes and filters (e.g., 0.45 µm PTFE)

- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis

Procedure:

- Preparation: Add an excess amount of **hydrocinnamaldehyde** to a glass flask containing a known volume of deionized water. The excess is crucial to ensure a saturated solution is formed.
- Equilibration: Place the flask in a constant temperature bath (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$) and stir the mixture vigorously using a magnetic stirrer. The equilibration time can vary and should be determined experimentally (e.g., by taking samples at different time points until the concentration plateaus). A minimum of 24 hours is often recommended.
- Phase Separation: After equilibration, stop the stirring and allow the mixture to stand in the constant temperature bath for at least 24 hours to allow for phase separation. If an emulsion forms, centrifugation can be used to separate the phases.
- Sampling: Carefully withdraw a sample from the clear, aqueous phase using a syringe. Avoid disturbing the undissolved **hydrocinnamaldehyde**.
- Filtration: Immediately filter the sample through a $0.45\text{ }\mu\text{m}$ filter to remove any undissolved micro-droplets. The filter material should be compatible with the sample (e.g., PTFE).
- Analysis: Analyze the concentration of **hydrocinnamaldehyde** in the filtrate using a validated analytical method such as HPLC or GC. Prepare a calibration curve using standards of known **hydrocinnamaldehyde** concentrations to quantify the solubility.
- Replicates: Perform the experiment in triplicate to ensure the reproducibility of the results.

Determination of Solubility in Organic Solvents

For solvents in which **hydrocinnamaldehyde** is expected to be highly soluble or miscible, a slightly different approach is taken.

Principle: To determine if a liquid is miscible with a solvent, they are mixed in various proportions. The formation of a single, clear phase indicates miscibility. For quantitative determination of high solubility, a gravimetric method can be employed.

Apparatus:

- Volumetric flasks and pipettes
- Analytical balance
- Vortex mixer

Procedure for Miscibility Test:

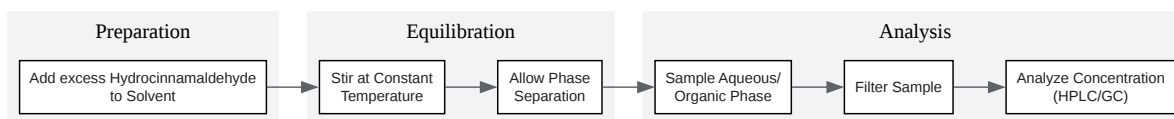
- In a series of test tubes, prepare mixtures of **hydrocinnamaldehyde** and the organic solvent in different volume ratios (e.g., 1:9, 1:1, 9:1).
- Vortex each tube thoroughly and allow it to stand.
- Observe the mixtures for the presence of a single, clear phase or two distinct layers. The formation of a single phase across all ratios indicates miscibility.

Procedure for Quantitative Determination (Gravimetric):

- Accurately weigh a known volume of the organic solvent in a sealed container.
- Incrementally add known masses of **hydrocinnamaldehyde**, ensuring the container is sealed after each addition to prevent solvent evaporation.
- After each addition, mix thoroughly until the **hydrocinnamaldehyde** is completely dissolved.
- Continue adding **hydrocinnamaldehyde** until a saturated solution is formed (i.e., a separate phase of undissolved **hydrocinnamaldehyde** persists).
- The solubility can then be expressed as the mass of **hydrocinnamaldehyde** per mass or volume of the solvent.

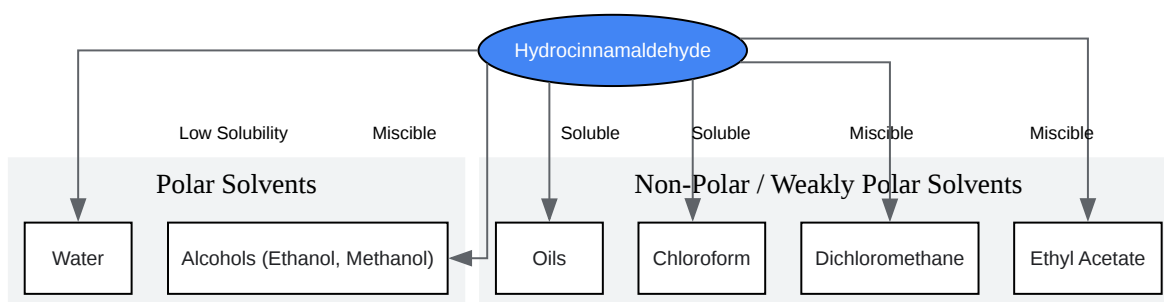
Visualizations

To further elucidate the concepts discussed, the following diagrams illustrate the experimental workflow for solubility determination and the logical relationship of solubility in different solvent types.



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Fig. 1: Experimental workflow for solubility determination.



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Fig. 2: Solubility of **Hydrocinnamaldehyde** in different solvent types.

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